

# Safe handling, storage, and disposal of Methyl 5-bromo-2-methylbenzoate

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## Compound of Interest

Compound Name: Methyl 5-bromo-2-methylbenzoate

Cat. No.: B1662064

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## Application Notes and Protocols: Methyl 5-bromo-2-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and disposal of **Methyl 5-bromo-2-methylbenzoate** (CAS No: 79669-50-4). It also includes an exemplary experimental protocol where this compound is utilized as a chemical intermediate.

### Section 1: Safety and Physical Data

**Methyl 5-bromo-2-methylbenzoate** is a chemical reagent that should be handled with care in a laboratory setting. The following tables summarize its key physical, chemical, and safety properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	PubChem[1]
Molecular Weight	229.07 g/mol	PubChem[1]
Physical State	Solid, White to Light yellow powder/crystal	Tokyo Chemical Industry Co., Ltd.[2]
Melting Point	46.0 to 50.0 °C	Tokyo Chemical Industry Co., Ltd.[2]
Solubility	Soluble in water	Fisher Scientific[3]

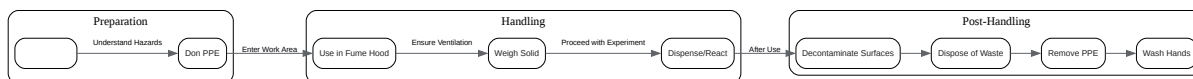
Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: PubChem[1], Fisher Scientific[3]

## Section 2: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize risk. A generalized workflow for handling **Methyl 5-bromo-2-methylbenzoate** is illustrated below.



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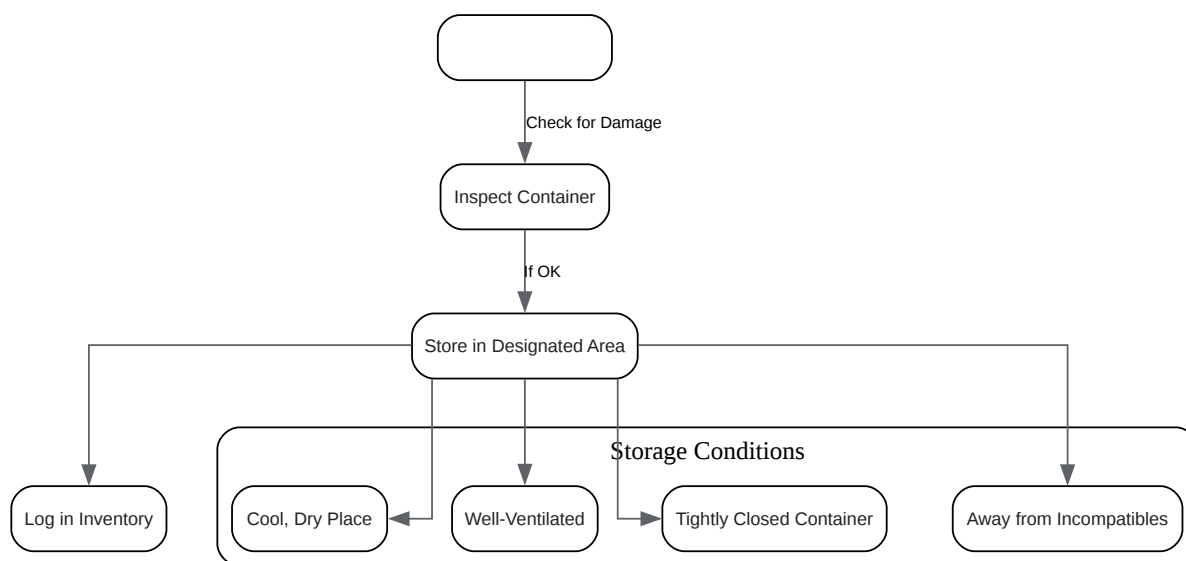
### Safe Handling Workflow for **Methyl 5-bromo-2-methylbenzoate**.

#### Protocol for Safe Handling:

- Engineering Controls: Always handle **Methyl 5-bromo-2-methylbenzoate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[4][5] Eyewash stations and safety showers should be readily accessible.[5]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[6]
  - Hand Protection: Use nitrile or other chemically resistant gloves.[6]
  - Body Protection: A standard laboratory coat is required.
  - Respiratory Protection: If working outside of a fume hood or if dust formation is likely, use a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95).[7]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[4]

## Section 3: Storage and Stability

Proper storage is essential to maintain the integrity of **Methyl 5-bromo-2-methylbenzoate** and to prevent hazardous situations.



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#### Storage Protocol for **Methyl 5-bromo-2-methylbenzoate**.

##### Storage Recommendations:

- Temperature: Store at room temperature in a cool, dark place is recommended.[2] For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is advised to prevent degradation.[8]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[4]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[9]

## Section 4: Disposal Procedures

Disposal of **Methyl 5-bromo-2-methylbenzoate** and its containers must be done in accordance with institutional, local, and national regulations for hazardous waste.



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### *Disposal Workflow for **Methyl 5-bromo-2-methylbenzoate**.*

#### Disposal Protocol:

- **Waste Categorization:** As a brominated organic compound, it should be disposed of as halogenated organic waste.[6]
- **Container:** Collect waste in a clearly labeled, sealed, and chemically compatible container. The label should include "Hazardous Waste" and the full chemical name.[6]
- **Disposal Route:** Dispose of contents and container to an approved waste disposal plant or through a licensed hazardous waste disposal contractor.[4][6] Do not empty into drains.
- **Empty Containers:** Empty containers must be triple-rinsed with a suitable solvent. The rinsate is also considered hazardous waste and must be collected and disposed of appropriately.[6]

## Section 5: Application Notes & Experimental Protocols

**Methyl 5-bromo-2-methylbenzoate** is a useful building block in organic synthesis, often used as a starting material for more complex molecules in drug discovery and materials science.

#### Exemplary Protocol: Synthesis of Methyl 5-bromo-2-(bromomethyl)benzoate

This protocol describes the free-radical bromination of the methyl group on the benzene ring of **Methyl 5-bromo-2-methylbenzoate**.

#### Materials and Equipment:

- **Methyl 5-bromo-2-methylbenzoate**

- N-Bromosuccinimide (NBS)
- 2,2'-Azobisisobutyronitrile (AIBN)
- Carbon tetrachloride (CCl<sub>4</sub>)
- 50 mL round-bottom flask
- Reflux condenser
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- In a 50 mL round-bottom flask, place **Methyl 5-bromo-2-methylbenzoate** (1.04 g, 4.5 mmol).
- Add carbon tetrachloride (15 mL) to the flask under a nitrogen atmosphere.
- Add N-bromosuccinimide (1.49 g, 8.3 mmol) and 2,2'-azobisisobutyronitrile (40 mg, 0.2 mmol) to the mixture.
- Attach a reflux condenser and heat the reaction mixture to reflux for 4 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove succinimide byproduct.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.

- The crude product can then be purified by silica gel column chromatography to yield methyl 5-bromo-2-(bromomethyl)benzoate.

This protocol is adapted from a synthetic procedure found on ChemicalBook.

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